

An In-Depth Technical Guide to Undecyl Hydrogen Phthalate (CAS 51622-03-8)

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Compound of Interest

Compound Name: Undecyl hydrogen phthalate

CAS No.: 51622-03-8

Cat. No.: B041335

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Abstract

Undecyl hydrogen phthalate (CAS 51622-03-8), a monoester of phthalic acid, is a molecule of increasing interest in the fields of toxicology, environmental science, and analytical chemistry. As the primary metabolite of the widely used plasticizer, diundecyl phthalate (DUP), its presence in biological and environmental matrices serves as a key biomarker of exposure. This technical guide provides a comprehensive overview of **undecyl hydrogen phthalate**, detailing its physicochemical properties, synthesis, spectroscopic characterization, analytical methodologies, and toxicological profile. This document is intended to serve as a foundational resource for researchers and professionals requiring in-depth technical knowledge of this compound.

Introduction

Phthalates are a class of synthetic chemicals extensively used as plasticizers to enhance the flexibility and durability of polymers, particularly polyvinyl chloride (PVC). Due to their widespread use in consumer products, there is growing concern about their potential adverse

health effects, as many are classified as endocrine-disrupting chemicals (EDCs). **Undecyl hydrogen phthalate**, also known as monoundecyl phthalate (MUP), is the primary hydrolytic metabolite of diundecyl phthalate (DUP), a high molecular weight phthalate plasticizer. The study of **undecyl hydrogen phthalate** is crucial for understanding the metabolism, toxicokinetics, and biological effects of its parent compound. This guide offers a detailed exploration of the chemical and biological aspects of **undecyl hydrogen phthalate**, providing a valuable resource for its synthesis, analysis, and toxicological assessment.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **undecyl hydrogen phthalate** is essential for its handling, analysis, and the interpretation of its environmental fate and biological activity. While extensive experimental data for this specific monoester is not readily available, a combination of computed data and information from commercial suppliers provides a solid foundation.

Table 1: Physicochemical Properties of **Undecyl Hydrogen Phthalate**

Property	Value	Source
CAS Number	51622-03-8	[1]
Molecular Formula	C ₁₉ H ₂₈ O ₄	[2]
Molecular Weight	320.42 g/mol	[2]
IUPAC Name	2-(undecoxycarbonyl)benzoic acid	[1]
Boiling Point	452.4 °C at 760 mmHg	[1]
Flash Point	153.3 °C	[1]
Density	1.05 g/cm ³	[1]
XLogP3	6.9	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	4	[2]

Synthesis of Undecyl Hydrogen Phthalate

The synthesis of **undecyl hydrogen phthalate** can be achieved through the direct mono-esterification of phthalic anhydride with undecanol. This reaction is the first step in the two-stage synthesis of diundecyl phthalate and can be controlled to favor the formation of the monoester.^[3]

Reaction Principle

The synthesis involves the nucleophilic attack of the hydroxyl group of undecanol on one of the carbonyl carbons of phthalic anhydride. This opens the anhydride ring to form the monoester, which contains both an ester and a carboxylic acid functional group.

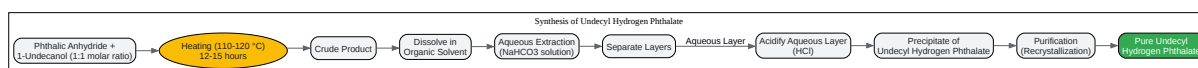
Experimental Protocol: Synthesis of Undecyl Hydrogen Phthalate

This protocol is a generalized procedure based on the synthesis of other monoalkyl phthalates.^[4]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine equimolar amounts of phthalic anhydride and 1-undecanol.
- **Reaction Conditions:** Heat the mixture with stirring in an oil bath at 110-120 °C. The reaction is typically complete within 12-15 hours. The progress can be monitored by techniques such as thin-layer chromatography (TLC) or by the disappearance of the solid phthalic anhydride.
- **Work-up:** a. Cool the reaction mixture to room temperature. b. Dissolve the crude product in a suitable organic solvent, such as diethyl ether or dichloromethane. c. Wash the organic solution with a saturated aqueous solution of sodium bicarbonate to extract the acidic **undecyl hydrogen phthalate** as its sodium salt, leaving any unreacted undecanol and diundecyl phthalate in the organic layer. d. Separate the aqueous layer and acidify it with dilute hydrochloric acid (e.g., 2 M HCl) to a pH of approximately 2. This will precipitate the **undecyl hydrogen phthalate**.
- **Purification:** a. Collect the precipitated solid by vacuum filtration and wash it with cold water to remove any inorganic salts. b. The crude product can be further purified by

recrystallization from a suitable solvent system, such as a mixture of ethanol and water or petroleum ether.

- Characterization: Confirm the identity and purity of the synthesized **undecyl hydrogen phthalate** using techniques such as melting point determination, NMR spectroscopy, mass spectrometry, and FTIR spectroscopy.



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Figure 1: Workflow for the synthesis of **undecyl hydrogen phthalate**.

Spectroscopic and Analytical Characterization

Due to the limited availability of specific experimental spectra for **undecyl hydrogen phthalate**, this section will outline the expected spectroscopic features based on its chemical structure and by analogy to other well-characterized phthalate monoesters.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum of **undecyl hydrogen phthalate** is expected to show characteristic signals for the aromatic protons of the phthalate ring, the protons of the undecyl alkyl chain, and the acidic proton of the carboxylic acid group.

- Aromatic Protons: Four protons in the aromatic region (typically δ 7.5-8.0 ppm), exhibiting complex splitting patterns due to ortho and meta coupling.
- Alkyl Chain Protons:
 - A triplet at approximately δ 4.3 ppm corresponding to the two protons of the -OCH₂- group adjacent to the ester oxygen.

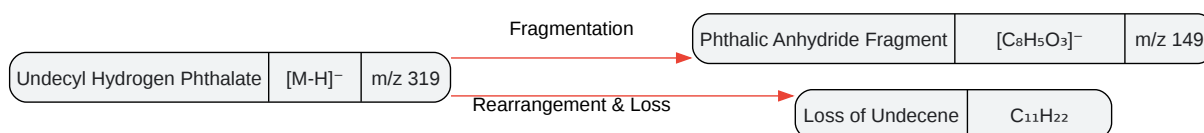
- A multiplet around δ 1.7 ppm for the two protons on the carbon β to the ester oxygen.
- A broad multiplet in the region of δ 1.2-1.4 ppm for the remaining methylene ($-\text{CH}_2-$) groups of the alkyl chain.
- A triplet at approximately δ 0.9 ppm for the terminal methyl ($-\text{CH}_3$) group.
- Carboxylic Acid Proton: A broad singlet at a downfield chemical shift (typically δ 10-13 ppm), which is often exchangeable with D_2O .

^{13}C NMR: The carbon-13 NMR spectrum will provide information on all the carbon atoms in the molecule.

- Carbonyl Carbons: Two signals in the downfield region (δ 165-175 ppm) corresponding to the ester and carboxylic acid carbonyl carbons.
- Aromatic Carbons: Six signals in the aromatic region (δ 128-135 ppm).
- Alkyl Chain Carbons: A series of signals in the aliphatic region (δ 14-65 ppm), with the $-\text{OCH}_2-$ carbon appearing around δ 65 ppm and the terminal methyl carbon around δ 14 ppm.

Mass Spectrometry (MS)

The mass spectrum of **undecyl hydrogen phthalate**, particularly when analyzed by techniques like electrospray ionization (ESI) in negative ion mode, is expected to show a prominent peak for the deprotonated molecule $[\text{M}-\text{H}]^-$ at m/z 319.19.[5] Fragmentation of this ion will likely yield characteristic product ions. The most common fragmentation pathway for phthalate monoesters involves the loss of the alkyl chain and the formation of the phthalic anhydride radical anion or related fragments.[6] A key diagnostic fragment for many phthalate metabolites is the ion at m/z 149, corresponding to the phthalic anhydride fragment.[6]



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Figure 2: Postulated mass spectrometry fragmentation of **undecyl hydrogen phthalate**.

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **undecyl hydrogen phthalate** will be characterized by the vibrational modes of its functional groups.

- O-H Stretch (Carboxylic Acid): A very broad absorption band in the region of 3300-2500 cm^{-1} , characteristic of the hydrogen-bonded hydroxyl group of a carboxylic acid dimer.
- C-H Stretch (Alkyl): Sharp absorption bands between 3000 and 2850 cm^{-1} due to the C-H stretching vibrations of the undecyl chain.
- C=O Stretch (Carbonyl): Two strong absorption bands are expected:
 - One for the carboxylic acid carbonyl, typically around 1700-1725 cm^{-1} .
 - One for the ester carbonyl, typically at a slightly higher wavenumber, around 1725-1740 cm^{-1} .
- C-O Stretch: Strong absorptions in the 1300-1000 cm^{-1} region corresponding to the C-O stretching of the ester and carboxylic acid groups.
- Aromatic C=C Stretch: Several bands of variable intensity in the 1600-1450 cm^{-1} region.

Analytical Methodologies

The analysis of **undecyl hydrogen phthalate**, often in complex biological matrices like urine, typically involves chromatographic separation coupled with mass spectrometric detection.

Sample Preparation for Biological Matrices

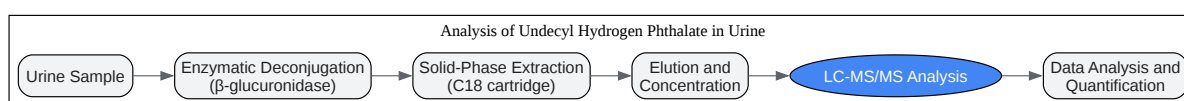
- Enzymatic Deconjugation: In biological systems, phthalate monoesters are often conjugated with glucuronic acid. Therefore, a preliminary step of enzymatic hydrolysis using β -glucuronidase is necessary to release the free monoester.

- **Extraction:** Solid-phase extraction (SPE) is a common method for extracting and concentrating phthalate metabolites from aqueous samples like urine. C18 cartridges are frequently used for this purpose.
- **Derivatization:** For analysis by gas chromatography (GC), the carboxylic acid group of the monoester is often derivatized, for example, by silylation or methylation, to increase its volatility and improve chromatographic performance.

Instrumental Analysis: LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and selective technique for the quantification of phthalate metabolites.

- **Chromatography:** Reversed-phase HPLC using a C18 column is typically employed, with a mobile phase gradient of water and an organic solvent like methanol or acetonitrile, often with a small amount of acid (e.g., formic acid or acetic acid) to ensure the analyte is in its protonated form.
- **Detection:** Electrospray ionization (ESI) in negative ion mode is commonly used. Quantification is performed using multiple reaction monitoring (MRM), where the transition from the precursor ion ($[M-H]^-$) to one or more characteristic product ions is monitored.



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Figure 3: General workflow for the analysis of **undecyl hydrogen phthalate** in biological samples.

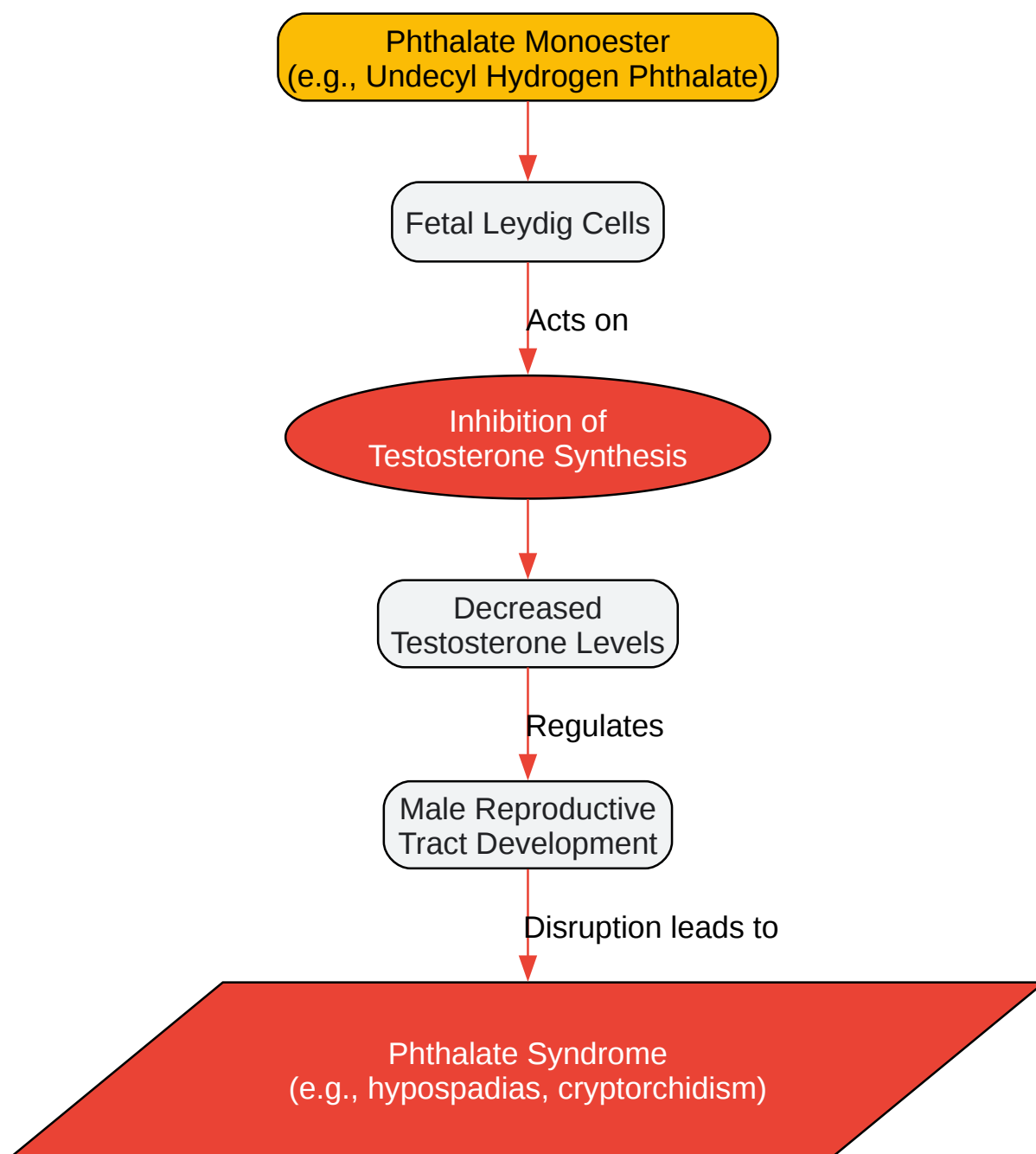
Toxicological Profile

The toxicological profile of **undecyl hydrogen phthalate** is not as extensively studied as that of its lower molecular weight counterparts. However, as a member of the phthalate class, it is

presumed to share some of the endocrine-disrupting properties associated with these compounds.

Endocrine Disruption

Phthalates are known to interfere with the endocrine system, particularly affecting the male reproductive system. The monoester metabolites are generally considered the active toxic species.^[5] They can act as anti-androgens by inhibiting testosterone synthesis in the fetal testis. This can lead to a range of developmental abnormalities known as "phthalate syndrome." While specific studies on the in vitro estrogenic or androgenic activity of **undecyl hydrogen phthalate** are limited, it is plausible that it contributes to the overall endocrine-disrupting potential of its parent compound, diundecyl phthalate. One in vitro study reported that several phthalate monoesters, including mono-n-octyl phthalate, were inactive in an estrogenicity assay.^[7]



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Figure 4: Simplified signaling pathway of phthalate-induced endocrine disruption.

General Toxicity

Studies on the parent compound, diundecyl phthalate, indicate low acute toxicity.[8] However, repeated exposure has been associated with effects on the liver and kidneys in animal studies.

As the primary metabolite, **undecyl hydrogen phthalate** is central to the toxicokinetics of DUP.

Applications in Research and Development

Undecyl hydrogen phthalate is primarily of interest in the following areas:

- **Biomarker of Exposure:** As the main metabolite of diundecyl phthalate, the detection and quantification of **undecyl hydrogen phthalate** in biological samples, such as urine, is a reliable method for assessing human exposure to DUP.[\[5\]](#)
- **Analytical Reference Standard:** Pure **undecyl hydrogen phthalate** is essential as a certified reference material for the calibration of analytical instruments and the validation of methods for phthalate metabolite analysis.
- **Toxicological Research:** The isolated compound can be used in in vitro and in vivo studies to directly assess its toxicological properties, including its potential for endocrine disruption, without the confounding metabolic variables of the parent diester.

Conclusion

Undecyl hydrogen phthalate is a key molecule in the study of the environmental and health impacts of high molecular weight phthalates. Its role as a biomarker of exposure to diundecyl phthalate makes its accurate synthesis, characterization, and analysis of paramount importance. While specific experimental data for this compound are still somewhat limited, this technical guide provides a comprehensive framework based on available information and established principles of organic and analytical chemistry. Further research into the specific toxicological properties of **undecyl hydrogen phthalate** is warranted to fully understand the risks associated with exposure to its parent compound.

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- [To cite this document: BenchChem. \[An In-Depth Technical Guide to Undecyl Hydrogen Phthalate \(CAS 51622-03-8\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b041335/docs#an-in-depth-technical-guide-to-undecyl-hydrogen-phthalate-cas-51622-03-8\]](#)

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